

Effect of temperature on bis(2-ethylhexyl) sulfoxide extraction efficiency

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Bis(2-ethylhexyl) sulfoxide*

CAS No.: 82374-34-3

Cat. No.: B1598689

[Get Quote](#)

Technical Support Center: Bis(2-ethylhexyl) Sulfoxide (BESO) Extraction

A Senior Application Scientist's Guide to Temperature Effects on Extraction Efficiency

Welcome to the technical support center for users of **bis(2-ethylhexyl) sulfoxide** (BESO) in liquid-liquid extraction applications. As a Senior Application Scientist, my goal is to move beyond simple protocols and provide you with the causal, thermodynamic reasoning behind your experimental observations. Temperature is one of the most critical, and often misunderstood, variables in solvent extraction. This guide is structured to help you diagnose issues, optimize your process, and understand the fundamental principles at play.

Frequently Asked Questions (FAQs): The Thermodynamic Basis

This section addresses the foundational questions regarding the role of temperature in BESO extraction systems.

Q1: How does temperature fundamentally influence extraction efficiency?

The effect of temperature on a liquid-liquid extraction process is governed by the thermodynamics of the system, encapsulated by the Gibbs free energy equation:

$$\Delta G = \Delta H - T\Delta S$$

Where:

- ΔG is the change in Gibbs free energy. A negative value indicates a spontaneous process (i.e., favorable extraction).
- ΔH is the change in enthalpy, representing the heat absorbed or released during the extraction.
- T is the absolute temperature in Kelvin.
- ΔS is the change in entropy, representing the change in disorder of the system.

Temperature directly scales the entropy term, thus influencing the spontaneity (ΔG) of the extraction. The overall thermochemistry of an extraction process is a balance between energy-consuming (endothermic) and energy-releasing (exothermic) steps, primarily the desolvation of the target analyte and its subsequent complexation with the BESO extractant.

Q2: What do the terms exothermic and endothermic mean in the context of BESO extraction?

The enthalpy change (ΔH) determines whether an extraction is exothermic or endothermic.

- **Exothermic Extraction (Negative ΔH):** The overall process releases heat. This typically occurs when the energy released from the formation of the stable analyte-BESO complex in the organic phase is greater than the energy required to remove the analyte from the aqueous phase (desolvation). Many metal ion extractions with sulfoxide or organophosphate extractants are exothermic.

- Endothermic Extraction (Positive ΔH): The overall process absorbs heat from the surroundings. This happens when the energy required for analyte desolvation and/or disrupting intermolecular forces in the organic phase is greater than the energy released by complexation.

Understanding which category your system falls into is the key to optimizing the temperature.

Q3: Besides efficiency, what other physical parameters does temperature affect?

Temperature changes can significantly alter the physical properties of your system, which can complicate results.^[5] Key parameters to watch include:

- Solubility: The solubility of the analyte and the BESO extractant in each phase can change with temperature.^{[6][7]}
- Viscosity: Higher temperatures typically decrease the viscosity of both the aqueous and organic phases, which can improve mass transfer rates but also affect phase separation dynamics.^{[6][8]}
- Density: Temperature changes alter the density of the solvents, which can impact the clarity of the phase boundary and the speed of phase separation.^[5]
- Mutual Solubility: The miscibility of the organic solvent in the aqueous phase (and vice versa) can increase with temperature, potentially leading to loss of extractant or cross-contamination.

Troubleshooting Guide: Diagnosing Temperature-Related Issues

This section provides solutions to specific problems you may encounter during your experiments.

Q4: My extraction efficiency is decreasing as I increase the temperature. Is this normal?

Yes, this is a very common and expected observation for many extraction systems.

Causality: This behavior strongly indicates that your extraction process is exothermic ($\Delta H < 0$). According to the Gibbs free energy equation ($\Delta G = \Delta H - T\Delta S$) and Le Chatelier's principle, adding heat to an exothermic system shifts the equilibrium away from the products. In this case, the "product" is your analyte-BESO complex in the organic phase. As temperature (T) increases, the $-T\Delta S$ term becomes more significant. For an exothermic reaction, this makes the overall ΔG less negative, thereby reducing the driving force for the extraction and lowering the distribution coefficient.^[4]

Troubleshooting Steps:

- **Confirm the Trend:** Systematically collect data at several temperatures (e.g., 298 K, 308 K, 318 K) to confirm the inverse relationship between temperature and efficiency.
- **Operate at Lower Temperatures:** For optimal extraction, conduct the process at room temperature or below, provided that phase separation and kinetics are not adversely affected.
- **Consider Stripping:** This exothermic nature can be exploited. When you need to strip the analyte from the organic phase, performing the stripping step at an elevated temperature can significantly improve efficiency.

Q5: My extraction efficiency is increasing with temperature. What does this signify?

While less common for certain metal extractions, this observation indicates that your process is endothermic ($\Delta H > 0$).

Causality: An endothermic process requires an input of energy to proceed. This often means that a significant energy barrier must be overcome, such as the desolvation of a strongly hydrated analyte or the disruption of BESO aggregates in the organic phase, before the analyte-BESO complex can form. Increasing the temperature provides the necessary energy to overcome this barrier, making the ΔG more negative and driving the extraction forward.

Troubleshooting Steps:

- **Determine the Optimum Temperature:** Continue to increase the temperature incrementally until you find a plateau where efficiency no longer increases, or until you approach the boiling point of your solvent or risk thermal degradation of your analyte.
- **Check for Degradation:** At elevated temperatures, ensure your analyte and the BESO extractant are stable. Run a control sample of the analyte in the organic phase at the highest operating temperature and analyze for degradation products.[\[6\]](#)
- **Monitor Solvent Loss:** Be mindful of solvent evaporation at higher temperatures, which can concentrate your reagents and alter results. Ensure your experimental setup is properly sealed or uses a condenser.

Q6: I'm getting inconsistent or non-reproducible results as I vary the temperature. What could be the cause?

Inconsistent results often point to complex physical or chemical phenomena that are sensitive to temperature changes.

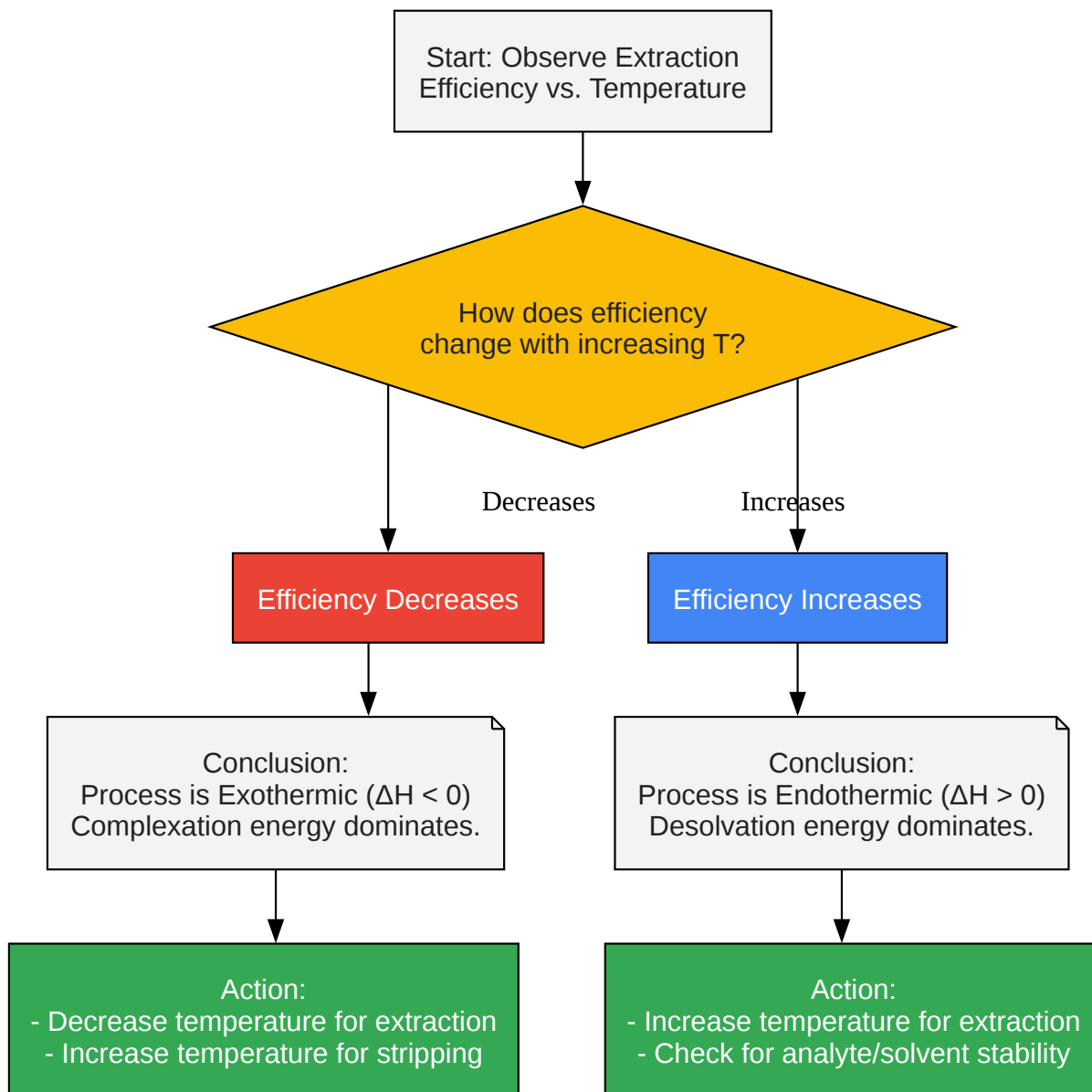
Potential Causes & Solutions:

- **Emulsion Formation:** Temperature can affect interfacial tension. You might be operating at a temperature that promotes the formation of a stable emulsion, trapping your analyte at the interface.[\[5\]](#)[\[9\]](#)
 - **Solution:** Try gently swirling instead of vigorous shaking during mixing.[\[9\]](#) Adding a small amount of a brine solution can also help break emulsions by increasing the ionic strength of the aqueous phase.[\[9\]](#)
- **Third Phase Formation:** At certain concentrations and temperatures, a third, often solid or gel-like, phase can form at the interface, which sequesters the extractant-analyte complex and leads to poor recovery.
 - **Solution:** Adjust the concentration of the BESO extractant or introduce a modifier (e.g., a long-chain alcohol like isodecanol) into your organic phase to improve the solubility of the complex.

- Kinetics vs. Thermodynamics: At lower temperatures, the rate of extraction may be very slow. If your contact time is too short, you may be measuring kinetically limited results rather than the true thermodynamic equilibrium.
 - Solution: Perform a time-dependency study at each temperature to ensure you are allowing sufficient time for the system to reach equilibrium.

Visualizing the Thermodynamic Pathway

The following diagram illustrates the logical workflow for diagnosing the thermodynamic nature of your BESO extraction based on experimental observations.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for temperature effects in BESO extraction.

Quantitative Analysis: A Practical Example

To properly characterize your system, you must determine the thermodynamic parameters experimentally. The data below illustrates hypothetical but realistic results for both an exothermic and an endothermic extraction process. The distribution coefficient (D) is the ratio of the analyte concentration in the organic phase to the aqueous phase at equilibrium.

Temperature (K)	1/T (K ⁻¹)	System 1: Exothermic ($\Delta H < 0$)	System 2: Endothermic ($\Delta H > 0$)
D	ln(D)		
298.15	0.003354	15.5	2.74
308.15	0.003245	10.2	2.32
318.15	0.003143	6.9	1.93
328.15	0.003047	4.8	1.57

By plotting ln(D) versus 1/T (a van't Hoff plot), you can determine the enthalpy and entropy of extraction from the slope and intercept, based on the relation:

$$\ln(D) = -(\Delta H/R)(1/T) + (\Delta S/R)$$

- Slope = $-\Delta H/R$
- Intercept = $\Delta S/R$ (where R is the ideal gas constant, 8.314 J/mol·K)

Calculated Parameter	System 1 (Exothermic)	System 2 (Endothermic)
ΔH (Enthalpy)	-28.5 kJ/mol	+35.0 kJ/mol
ΔS (Entropy)	-25.1 J/mol·K	+145.2 J/mol·K
ΔG @ 298K	-21.0 kJ/mol	-8.2 kJ/mol

This quantitative analysis provides definitive proof of the system's thermodynamic nature and allows for precise process optimization.

Experimental Protocol: Characterizing Temperature Dependency

This self-validating protocol provides a robust method for determining the effect of temperature on your BESO extraction system.

Objective: To determine the thermodynamic parameters (ΔH , ΔS , ΔG) for the extraction of a target analyte using **bis(2-ethylhexyl) sulfoxide** (BESO).

Materials:

- Aqueous phase: Buffered solution containing a known initial concentration of the analyte.
- Organic phase: Known concentration of BESO in a suitable, water-immiscible organic solvent (e.g., kerosene, dodecane).
- Jacketed reaction vessels or a temperature-controlled shaker/incubator.
- Calibrated thermometer or temperature probe.
- Analytical instrumentation for measuring analyte concentration (e.g., ICP-MS for metals, HPLC for organic molecules).

Methodology:

- Preparation: Prepare stock solutions of the aqueous and organic phases. Ensure the pH of the aqueous phase is controlled and constant for all experiments, as pH can significantly impact extraction.^[5]
- Temperature Equilibration:
 - Set your temperature-controlled device to the first target temperature (e.g., 298 K / 25 °C).
 - Place equal, known volumes of the aqueous and organic phases into separate jacketed vessels and allow them to equilibrate to the target temperature for at least 30 minutes.
- Extraction:

- Combine the equilibrated aqueous and organic phases in one of the vessels.
- Mix the phases for a pre-determined time sufficient to reach equilibrium (Note: This should be determined from a separate kinetic study). Avoid overly vigorous agitation that could lead to emulsions.^[9]
- Phase Separation:
 - Stop mixing and allow the phases to separate completely while maintaining the target temperature. This may take several minutes to over an hour depending on the system. Centrifugation can be used to accelerate this process if needed.^[9]
- Sampling and Analysis:
 - Carefully sample a known volume from the aqueous phase. It is generally preferable to analyze the raffinate (aqueous phase) to avoid complications from the organic matrix.
 - Measure the final concentration of the analyte in the aqueous sample.
- Repeat for All Temperatures:
 - Repeat steps 2-5 for each desired temperature (e.g., in 5 or 10-degree increments). A minimum of four temperatures is recommended for a reliable van't Hoff plot.
- Calculation and Data Analysis:
 - For each temperature, calculate the analyte concentration in the organic phase by mass balance: $[\text{Analyte}]_{\text{org}} = ([\text{Analyte}]_{\text{initial_aq}} - [\text{Analyte}]_{\text{final_aq}}) * (V_{\text{aq}} / V_{\text{org}})$.
 - Calculate the distribution coefficient: $D = [\text{Analyte}]_{\text{org}} / [\text{Analyte}]_{\text{final_aq}}$.
 - Calculate $\ln(D)$ and $1/T$ (in Kelvin).
 - Plot $\ln(D)$ vs. $1/T$. Perform a linear regression to find the slope and intercept.
 - Calculate ΔH and ΔS using the equations provided in the section above.
 - Calculate ΔG at a reference temperature (e.g., 298 K) to confirm spontaneity.

References

- Aydin, F., & Soylak, M. (2021). Extraction/transportation of Co^{2+} metal ions with bis(2-ethylhexyl) phosphate dissolved in kerosene using a multidropped liquid membrane technique.
- K-Jhil. (n.d.). Tips for Troubleshooting Liquid–Liquid Extraction. K-Jhil Scientific.[\[Link\]](#)
- Zalupski, P. R., & Chiarizia, R. (2007). Two-Phase Calorimetry. I. Studies on the Thermodynamics of Lanthanide Extraction by Bis(2-EthylHexyl) Phosphoric Acid. ResearchGate.[\[Link\]](#)
- Snow, N. H. (2019). Tips for Troubleshooting Liquid-Liquid Extractions. LCGC International. [\[Link\]](#)
- Slideshare. (n.d.). CHAPTER 2 THERMODYNAMIC PRINCIPLE OF EXTRACTION.pdf. Slideshare.[\[Link\]](#)
- Journal of Chromatography & Separation Techniques. (2023). Comprehending Liquid-Liquid Extraction: Fundamentals, Methods and Advancements. Longdom Publishing.[\[Link\]](#)
- Koch Modular. (n.d.). Troubleshooting Liquid-Liquid Extraction Columns Evaluating Column Efficiency. Koch Modular Process Systems.[\[Link\]](#)
- Lee, J., et al. (2006). Extraction of lanthanide ions from aqueous solution by bis(2-ethylhexyl)phosphoric acid with room-temperature ionic liquids. ResearchGate.[\[Link\]](#)
- Raynie, D. E. (2021). Turning Up the Heat: The Effect of Temperature on Analytical Extractions. LCGC International.[\[Link\]](#)
- CK-12 Foundation. (n.d.). What is the thermodynamic principle in the extraction of metals?. CK-12 Foundation.[\[Link\]](#)
- Nockemann, P., et al. (2015). Homogeneous liquid-liquid extraction of metal ions with non-fluorinated bis(2-ethylhexyl)phosphate ionic liquids having a lower critical solution temperature in combination with water. PubMed.[\[Link\]](#)
- ResearchGate. (2010). Synthesis of bis(2-ethylhexyl) phthalate over methane sulfonic acid catalyst. Kinetic investigations. ResearchGate.[\[Link\]](#)

- Lomenzo, S., et al. (2021). Entropy and Enthalpy Effects on Metal Complex Formation in Non-Aqueous Solvents: The Case of Silver(I) and Monoamines. MDPI.[\[Link\]](#)
- Zolfonoun, E., & Ghasemi, J. (2023). Thermodynamics and mechanism of liquid–liquid extraction of cerium (IV) from sulfuric acid solutions with di-(2-ethylhexyl) phosphoric acid (D2EHPA). Bulgarian Chemical Communications.[\[Link\]](#)
- Pal, S., et al. (2008). Temperature-dependent solvation dynamics of water in sodium bis(2-ethylhexyl)sulfosuccinate/isooctane reverse micelles. PubMed.[\[Link\]](#)
- ResearchGate. (1971). Thermodynamics of Liquid-Liquid Extraction of Metal beta-Diketonates. II. Comparison of Enthalpies of Distribution from Calorimetric and Equilibrium Measurements on Beryllium Acetylacetonate. ResearchGate.[\[Link\]](#)
- Kdimy, A., et al. (2021). Isolation of Bis(2-Ethylhexyl) Terephthalate and Bis(2-Ethylhexyl) Phthalate from Capparis spinosa L. Leaves. ResearchGate.[\[Link\]](#)
- Harris, K. R. (2009). Temperature and Pressure Dependence of the Viscosities of 2-Ethylhexyl Benzoate, Bis(2-ethylhexyl) Phthalate, 2,6,10,15,19,23-Hexamethyltetracosane (Squalane), and Diisodecyl Phthalate. ResearchGate.[\[Link\]](#)
- Kdimy, A., et al. (2021). Isolation of Bis(2-Ethylhexyl) Terephthalate and Bis(2-Ethylhexyl) Phthalate from Capparis spinosa L. Leaves. ChemRxiv.[\[Link\]](#)
- Arora, G., et al. (2024). Optimization, Kinetics, and Thermodynamics of Ultrasound-Assisted Extraction of Phytochemicals from Hemp. PMC.[\[Link\]](#)
- Michel, J., & Cardenas, A. E. (2015). Estimation of Solvation Entropy and Enthalpy via Analysis of Water Oxygen-Hydrogen Correlations. PubMed.[\[Link\]](#)
- Al-Othman, Z. A., et al. (2017). Chemistry | 155 Extraction, Identification and Determination of di-(2- ethylhexyl) Phthalate (DEHP) Plasticizer in Some Stored Blood Samples Bags Using Different Spectroscopic Techniques. ResearchGate.[\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. CHAPTER 2 THERMODYNAMIC PRINCIPLE OF EXTRACTION.pdf \[slideshare.net\]](#)
- [2. ck12.org \[ck12.org\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. bcc.bas.bg \[bcc.bas.bg\]](#)
- [5. Tips for Troubleshooting Liquid–Liquid Extraction \[kjhil.com\]](#)
- [6. longdom.org \[longdom.org\]](#)
- [7. chromatographyonline.com \[chromatographyonline.com\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. chromatographyonline.com \[chromatographyonline.com\]](#)
- To cite this document: BenchChem. [Effect of temperature on bis(2-ethylhexyl) sulfoxide extraction efficiency]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1598689/docs#effect-of-temperature-on-bis-2-ethylhexyl-sulfoxide-extraction-efficiency\]](https://www.benchchem.com/product/b1598689/docs#effect-of-temperature-on-bis-2-ethylhexyl-sulfoxide-extraction-efficiency)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)